

# N-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide: Structural Analysis & Synthetic Protocols

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## Compound of Interest

Compound Name: *N*-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide

CAS No.: 330469-06-2

Cat. No.: B11179280

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## Executive Summary & Chemical Identity

**N-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide** is a substituted benzamide belonging to the orthopramide family. This chemical scaffold is historically significant in medicinal chemistry, serving as the core pharmacophore for numerous dopamine

receptor antagonists (e.g., Metoclopramide, Clebopride) and serotonin

receptor agonists (e.g., Cisapride).

This specific derivative features a 2-fluorobenzoyl moiety coupled to the privileged 5-chloro-2-methoxyaniline fragment. The introduction of the ortho-fluorine atom on the benzoyl ring is a strategic bioisosteric modification designed to modulate metabolic stability, lipophilicity, and the conformational landscape of the amide bond.

## Chemical Data Matrix

| Property                | Value                                                    |
|-------------------------|----------------------------------------------------------|
| IUPAC Name              | N-(5-chloro-2-methoxyphenyl)-2-fluorobenzamide           |
| Molecular Formula       |                                                          |
| Molecular Weight        | 279.69 g/mol                                             |
| Core Scaffold           | Orthopramide (Benzamide)                                 |
| Key Substituents        | 5-Chloro, 2-Methoxy (Aniline side); 2-Fluoro (Acid side) |
| Predicted LogP          | ~3.2 - 3.5 (Lipophilic)                                  |
| H-Bond Donors/Acceptors | 1 Donor (NH), 3 Acceptors (O, F, N)                      |

## Structural & Conformational Analysis

The biological activity of benzamides is strictly governed by their three-dimensional conformation. This molecule exhibits a distinct "locked" conformation due to intramolecular hydrogen bonding.

### The "Pseudo-Ring" Conformation

The 2-methoxy group on the aniline ring is not merely a steric filler; it acts as an intramolecular hydrogen bond acceptor for the amide proton (

).

- **Effect:** This interaction creates a planar, pseudo-six-membered ring, locking the aniline ring coplanar with the amide linkage.
- **Biological Consequence:** This planarity is critical for fitting into the hydrophobic pocket of G-protein coupled receptors (GPCRs), particularly the Dopamine

receptor. Disruption of this H-bond (e.g., by removing the methoxy group) typically results in a >100-fold loss of affinity.

## The Fluorine Effect (Ortho-Substitution)

The 2-fluoro substituent on the benzoyl ring introduces two key effects:

- **Metabolic Blockade:** The C-F bond is highly stable (approx. 116 kcal/mol). Placing it at the ortho position blocks potential oxidative metabolism (ring hydroxylation) at a metabolically vulnerable site.
- **Electronic Dipole:** The high electronegativity of fluorine alters the electron density of the carbonyl carbon, potentially increasing the amide's resistance to enzymatic hydrolysis (peptidases).



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Figure 1: Conformational locking mechanism and structure-activity relationship (SAR) logic.

## Synthesis Protocols

The synthesis of **N-(5-Chloro-2-methoxyphenyl)-2-fluorobenzamide** is best achieved via a nucleophilic acyl substitution. Two robust routes are presented: the classical Acid Chloride Method (high throughput) and the Coupling Reagent Method (mild conditions).

## Retrosynthetic Analysis

- Disconnection: Amide bond ( ).
- Synthons: 5-Chloro-2-methoxyaniline (Nucleophile) + 2-Fluorobenzoyl chloride (Electrophile).

## Protocol A: Acid Chloride Method (Standard)

This method is preferred for scale-up due to its high yield and simple workup.

#### Reagents:

- Substrate 1: 5-Chloro-2-methoxyaniline (1.0 eq)
- Substrate 2: 2-Fluorobenzoyl chloride (1.1 eq)
- Base: Triethylamine ( ) or Pyridine (1.2 eq)
- Solvent: Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous.

#### Step-by-Step Procedure:

- Preparation: Dissolve 5-Chloro-2-methoxyaniline (10 mmol) in anhydrous DCM (50 mL) in a round-bottom flask under an inert atmosphere ( or Ar).
- Base Addition: Add Triethylamine (12 mmol). Cool the mixture to using an ice bath.
- Acylation: Add 2-Fluorobenzoyl chloride (11 mmol) dropwise over 15 minutes. The reaction is exothermic; maintain temperature .
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Quench: Quench with saturated solution (30 mL).
- Extraction: Separate the organic layer. Extract the aqueous layer with DCM ( mL).

- Workup: Wash combined organics with 1M HCl (to remove unreacted amine), then brine. Dry over

and concentrate in vacuo.

- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography (Silica gel, 0-20% EtOAc in Hexanes).

## Protocol B: HATU Coupling (Mild)

Preferred if the acid chloride is unavailable or if sensitive functional groups are present.

Reagents:

- 2-Fluorobenzoic acid (1.0 eq)
- 5-Chloro-2-methoxyaniline (1.0 eq)
- HATU (1.1 eq)
- DIPEA (2.0 eq) in DMF.

Procedure:

- Dissolve 2-Fluorobenzoic acid in DMF. Add DIPEA and HATU. Stir for 10 mins to activate the acid.
- Add 5-Chloro-2-methoxyaniline. Stir at RT for 12 hours.<sup>[1]</sup>
- Dilute with EtOAc, wash with  
  
solution (5%) to remove DMF, then follow standard workup.

## Analytical Characterization

Researchers should expect the following spectral signatures for validation.

### -NMR Prediction (DMSO- , 400 MHz)

| Shift (ppm)  | Multiplicity        | Integration | Assignment                            |
|--------------|---------------------|-------------|---------------------------------------|
| 9.80 - 10.00 | Singlet (Broad)     | 1H          | Amide NH<br>(Deshielded by H-bond)    |
| 8.10         | Doublet ( Hz)       | 1H          | Aniline H-6 (Ortho to NH, meta to Cl) |
| 7.60 - 7.70  | Multiplet           | 1H          | Benzoyl H-6 (Ortho to C=O)            |
| 7.50 - 7.60  | Multiplet           | 1H          | Benzoyl H-4                           |
| 7.25 - 7.35  | Multiplet           | 2H          | Benzoyl H-3, H-5                      |
| 7.10         | Doublet of Doublets | 1H          | Aniline H-4 (Ortho to Cl)             |
| 7.05         | Doublet             | 1H          | Aniline H-3 (Ortho to OMe)            |
| 3.85         | Singlet             | 3H          | Methoxy ( )                           |

## Mass Spectrometry (ESI-MS)

- Molecular Ion

:

280.05 (Calculated for

).

- Isotope Pattern: Distinct 3:1 ratio for M+H (280) and M+2+H (282) due to the Chlorine atom.
- Fragmentation: Loss of the methoxy group (

) or cleavage of the amide bond is common in MS/MS.

## Biological Context & Applications

While specific clinical data for this exact molecule may be proprietary or limited, its structural homology allows for high-confidence prediction of its biological utility.

## Pharmacological Class: Orthopramides

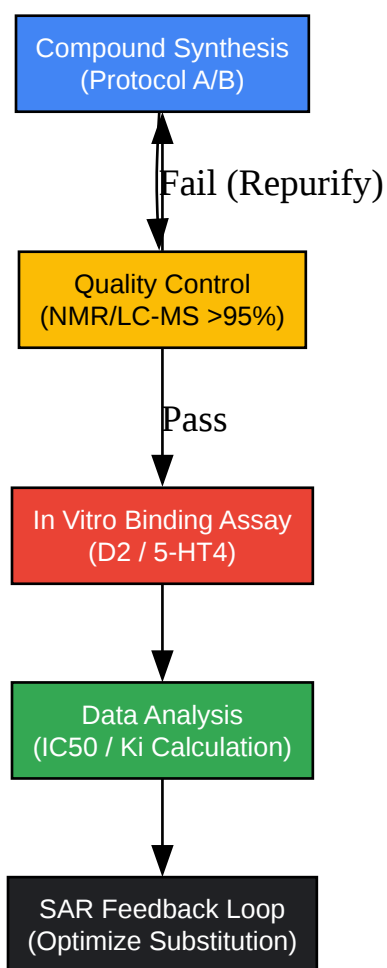
This molecule is a direct structural analog of Metoclopramide (D2 antagonist) and Cisapride (5-HT4 agonist).

- **Dopamine D2 Receptor:** The 5-chloro-2-methoxy motif is the primary determinant for D2 receptor blockade. The 2-fluoro substitution on the benzamide side is often tolerated but may alter potency compared to the 4-amino-5-chloro-2-methoxy benzamide parent (Metoclopramide).
- **Research Utility:** It serves as a valuable chemical probe to study the steric tolerance of the D2 receptor's orthosteric binding pocket.

## Experimental Workflow for Biological Assay

To test this compound for D2 antagonism:

- **Assay:** Radioligand Binding Assay (using <sup>3</sup>H-Methylspiperone).
- **Cell Line:** CHO cells stably expressing human D<sub>2</sub> Long receptor.
- **Protocol:** Incubate cell membranes with radioligand and varying concentrations (from 10<sup>-10</sup> M to 10<sup>-6</sup> M) of the test compound. Measure displacement of radioactivity.



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Figure 2: Standard workflow for evaluating orthopramide derivatives.

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